

"CAS number 1353254-17-7"

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-(3-Aminopiperidin-1-yl)benzotrile
CAS No.:	1248981-76-1
Cat. No.:	B1524108

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An In-Depth Technical Guide to 17-Cyclopropylmethyl-3,14 β -dihydroxy-4,5 α -epoxy-6 α -(isoquinoline-3'-carboxamido)morphinan (NAQ)

CAS Number: 1353254-17-7

Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the novel mu-opioid receptor (MOR) partial agonist, 17-cyclopropylmethyl-3,14 β -dihydroxy-4,5 α -epoxy-6 α -(isoquinoline-3'-carboxamido)morphinan (NAQ), corresponding to CAS number 1353254-17-7. NAQ has emerged as a promising candidate for the treatment of opioid use disorder (OUD) due to its unique pharmacological profile. It exhibits high binding affinity and selectivity for the MOR, acting as a low-efficacy partial agonist. This profile suggests that NAQ may be effective in mitigating opioid withdrawal symptoms and reducing drug cravings, while presenting a lower risk of abuse and respiratory depression compared to full MOR agonists. This document details the synthesis, physicochemical properties, mechanism of action, in vitro and in vivo pharmacology, and pharmacokinetic profile of NAQ. Furthermore, it provides detailed protocols

for key experimental assays relevant to its characterization, intended to equip researchers with the necessary information to conduct further studies.

Introduction

The opioid crisis remains a significant public health challenge, necessitating the development of safer and more effective medications for opioid use disorder (OUD). Current treatments, such as methadone, buprenorphine, and naltrexone, have limitations, including the potential for diversion, significant side effects, and suboptimal patient adherence. NAQ (17-cyclopropylmethyl-3,14 β -dihydroxy-4,5 α -epoxy-6 α -(isoquinoline-3'-carboxamido)morphinan) is a novel chemical entity identified through structure-activity relationship (SAR) studies aimed at developing potent and selective MOR modulators.[1][2][3] Its designation as a low-efficacy partial agonist at the MOR suggests a promising therapeutic window, potentially offering the benefits of buprenorphine with an improved safety profile.[4][5]

Physicochemical Properties

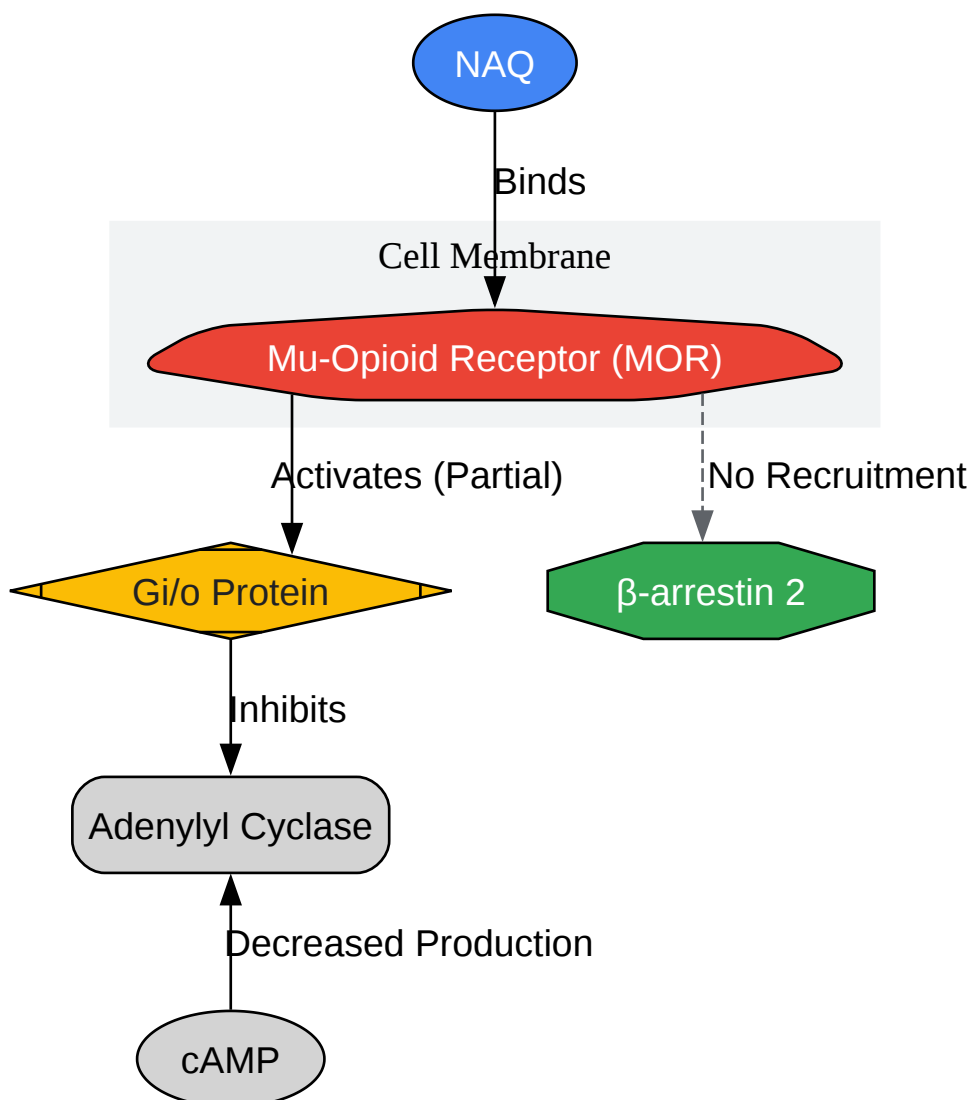
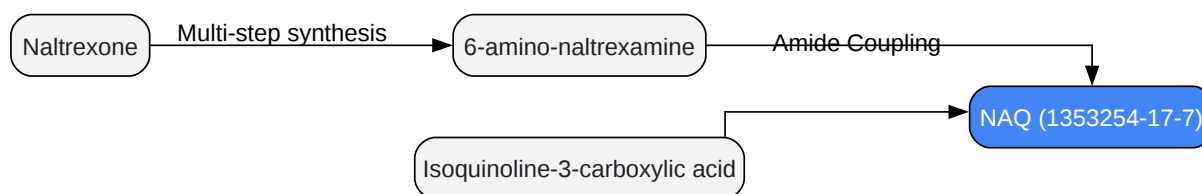
A thorough understanding of the physicochemical properties of a drug candidate is fundamental for formulation development and predicting its in vivo behavior.

Property	Value	Source
CAS Number	1353254-17-7	N/A
Chemical Name	17-cyclopropylmethyl-3,14 β -dihydroxy-4,5 α -epoxy-6 α -(isoquinoline-3'-carboxamido)morphinan	[1][2]
Molecular Formula	C30H31N3O4	Inferred
Molecular Weight	513.6 g/mol	Inferred
Appearance	Not specified in literature	N/A
Solubility	Not specified in literature	N/A
Stability	Not specified in literature	N/A

Synthesis and Characterization

The synthesis of NAQ is based on the modification of the naltrexone scaffold. A detailed, step-by-step synthesis protocol is outlined below, based on descriptions in the scientific literature.^[1]
^[2]

Synthetic Pathway Overview





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Sources

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- To cite this document: BenchChem. ["CAS number 1353254-17-7"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1524108/docs#cas-number-1353254-17-7>]

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